

# Molecular weight of 4-Chloro-2-methyl-2-butanol

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## Compound of Interest

Compound Name: 4-Chloro-2-methyl-2-butanol

Cat. No.: B021591

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## An In-depth Technical Guide to 4-Chloro-2-methyl-2-butanol

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and safety information for **4-Chloro-2-methyl-2-butanol**, tailored for researchers, scientists, and professionals in drug development.

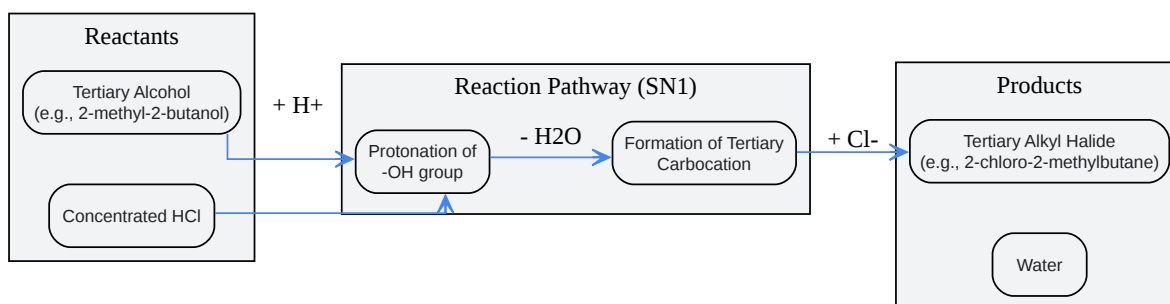
## Core Compound Data

**4-Chloro-2-methyl-2-butanol** is a halogenated tertiary alcohol useful in various organic synthesis applications.<sup>[1][2]</sup> Its key identifiers and properties are summarized below for easy reference.

Property	Value	Source(s)
Molecular Weight	122.59 g/mol	[1][3][4][5]
Molecular Formula	C5H11ClO	[1][3][4][5]
CAS Number	1985-88-2	[1][3][4]
IUPAC Name	4-chloro-2-methylbutan-2-ol	[3]
Synonyms	4-Chloro-2-methyl-2-butanol	[1][3][4]
Density	1.021 g/cm <sup>3</sup>	[6]
Boiling Point	178.6 °C at 760 mmHg	[6]
Flash Point	81.4 °C	[6]
Solubility	Soluble in Chloroform, Ethyl Acetate	[6]
Physical Form	Solid or liquid	[5][7]
Storage Conditions	2-8°C, Hygroscopic, Under Inert Atmosphere	[4][6]

## Synthesis Pathway

A common method for the synthesis of tertiary alkyl halides is through an SN1 reaction, starting from a tertiary alcohol and a hydrohalic acid. The synthesis of the related compound, 2-chloro-2-methylbutane from 2-methyl-2-butanol (tert-amyl alcohol) and concentrated hydrochloric acid, provides a relevant model for the principles involved.[8][9] The reaction proceeds via a stable tertiary carbocation intermediate.



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Caption: SN1 reaction pathway for the synthesis of a tertiary alkyl halide.

## Experimental Protocol: Synthesis of a Tertiary Alkyl Halide (Model)

The following protocol is adapted from the synthesis of 2-chloro-2-methylbutane and outlines the key steps of an SN1 reaction, including reaction setup, extraction, and purification.[8][9]

Materials:

- Tertiary alcohol (e.g., 2-methyl-2-butanol)
- Concentrated hydrochloric acid (12M)
- 5% Sodium bicarbonate ( $NaHCO_3$ ) solution
- Saturated sodium chloride ( $NaCl$ ) solution (brine)
- Anhydrous calcium chloride ( $CaCl_2$ ) or sodium sulfate ( $Na_2SO_4$ )
- Separatory funnel, Erlenmeyer flasks, distillation apparatus

Procedure:

- **Reaction:** In a separatory funnel, combine 8.0 g of 2-methyl-2-butanol with 25 mL of concentrated hydrochloric acid.[8] Swirl the mixture gently without the stopper for several minutes to ensure thorough mixing.
- **Extraction:** Stopper the funnel, invert, and vent frequently to release any pressure buildup. Shake for several minutes. Allow the layers to separate completely. The organic layer, containing the product, is typically less dense than the aqueous layer.[10]
- **Washing:**
  - Drain and discard the lower aqueous layer.
  - Wash the organic layer with two 20 mL portions of 5% sodium bicarbonate solution to neutralize excess acid. Vent frequently as carbon dioxide gas will be evolved.[8]
  - Separate the layers after each wash.
  - Wash the organic layer with 15 mL of saturated NaCl solution to aid in the removal of water.[8]
- **Drying:** Transfer the organic layer to a clean Erlenmeyer flask and add a small amount of anhydrous calcium chloride or sodium sulfate to remove residual water.[8] Swirl and let it stand for about 10 minutes.
- **Purification:** Decant or filter the dried liquid into a round-bottom flask for purification by simple distillation. Collect the fraction at the expected boiling point of the product (e.g., 82-85°C for 2-chloro-2-methylbutane).[9]
- **Analysis:** The final product can be analyzed using techniques such as Gas Chromatography-Mass Spectrometry (GC-MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy to confirm its identity and purity.[8]

## Safety and Handling

**4-Chloro-2-methyl-2-butanol** is classified as a hazardous substance. It is harmful if swallowed and causes serious eye damage.[3]

- GHS Hazard Codes: H302 (Harmful if swallowed), H318 (Causes serious eye damage).[5]

- Precautionary Statements: P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[5]
- Storage: The compound is hygroscopic and should be stored in a refrigerator at 2-8°C under an inert atmosphere.[4]

Always consult the Safety Data Sheet (SDS) before handling this chemical and use appropriate personal protective equipment (PPE) in a well-ventilated area.

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## References

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